

(R)-(-)-1-Benzylxy-2-propanol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-(-)-1-Benzylxy-2-propanol

Cat. No.: B032081

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Technical Data: (R)-(-)-1-Benzylxy-2-propanol

This guide provides the core physicochemical properties of **(R)-(-)-1-Benzylxy-2-propanol**, a chiral compound frequently utilized in synthetic organic chemistry. The information is tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

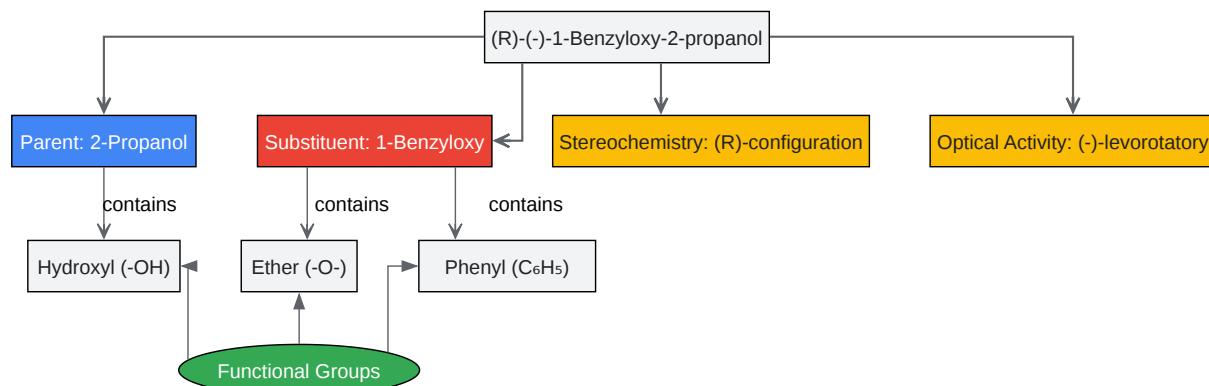
The fundamental molecular data for **(R)-(-)-1-Benzylxy-2-propanol** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O ₂	[1] [2] [3]
Linear Formula	C ₆ H ₅ CH ₂ OCH ₂ CH(OH)CH ₃	
Molecular Weight	166.22 g/mol	[1] [2] [3]
CAS Number	89401-28-5	

Logical Structure of (R)-(-)-1-Benzylxy-2-propanol

The chemical name of the compound encodes its structural and stereochemical features. The following diagram illustrates the logical relationship between the nomenclature and the

constituent functional groups.



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Figure 1. Logical breakdown of the chemical nomenclature.

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References

- 1. (2S)-1-(Benzyl)-2-propanol | CAS#:85483-97-2 | Chemsoc [chemsoc.com]
- 2. 1-(Benzyl)-propan-2-ol | C10H14O2 | CID 295955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-(+)-1-Benzyl-2-propanol, 96% | Fisher Scientific [fishersci.ca]
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